

Technical Guide: Physicochemical Properties and Synthesis of Methyl 2-amino-5-chlorobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-amino-5-chlorobenzoate

Cat. No.: B046927

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, with a specific focus on the boiling point, and a detailed experimental protocol for the synthesis of **methyl 2-amino-5-chlorobenzoate** (CAS No: 5202-89-1). This compound serves as a valuable intermediate in the pharmaceutical and pesticide industries.^[1]

Physicochemical Data

The quantitative properties of **methyl 2-amino-5-chlorobenzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Boiling Point	168-170 °C	at 22 mmHg[1][2]
Melting Point	66-68 °C	(lit.)[1][2]
Molecular Formula	C ₈ H ₈ ClNO ₂	[2][3][4]
Molecular Weight	185.61 g/mol	[3][4]
Density	1.311 g/cm ³	[2]
Flash Point	131.5 °C	[2]
Refractive Index	1.58	[2]
Appearance	White to Orange to Green powder to crystal	[3][5]

Experimental Protocols

A detailed methodology for the synthesis of **methyl 2-amino-5-chlorobenzoate** is provided below, as adapted from literature.[6]

Synthesis of 2-amino-5-chlorobenzoic acid (Intermediate)

- Reaction Setup: Dissolve 10 g (66 mmol) of 2-aminobenzoic acid in 40 mL of dimethylformamide (DMF).
- Halogenation: Add N-halosuccinimide (66 mmol) to the solution.
- Heating: Heat the reaction mixture at 100 °C for 40 minutes.
- Precipitation: Cool the mixture to room temperature and let it stand overnight. Slowly pour the mixture into 150 mL of ice-water to precipitate a white solid.
- Filtration and Washing: Filter the solid and wash it three times with 50 mL of water.
- Extraction: Take up the solid in 600 mL of ethyl acetate.

- **Drying and Evaporation:** Dry the ethyl acetate solution over magnesium sulfate and then evaporate it under reduced pressure.
- **Final Wash:** Wash the residual solid three times with 30 mL of ether to afford the intermediate, 2-amino-5-chlorobenzoic acid.

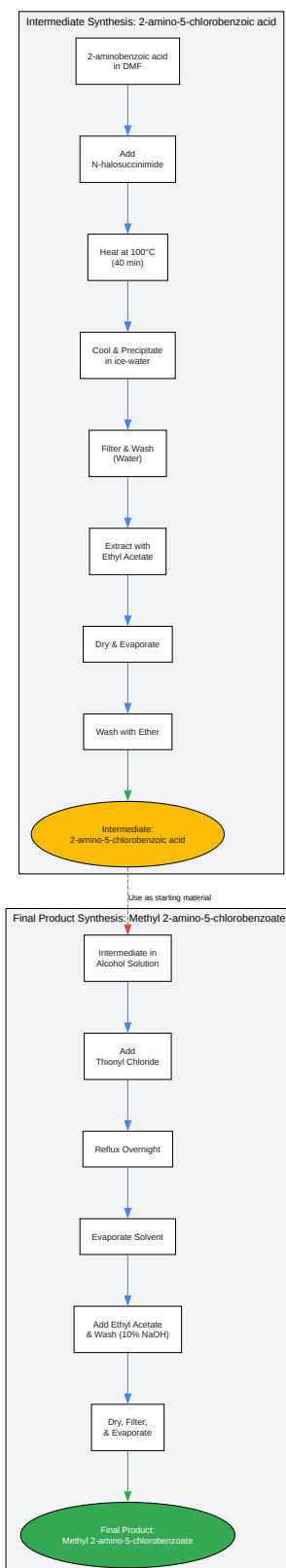
Synthesis of Methyl 2-amino-5-chlorobenzoate

- **Esterification Setup:** To a 60 mL alcohol solution containing 20 mmol of the 2-amino-5-chlorobenzoic acid intermediate, add thionyl chloride (60 mmol).
- **Reflux:** Reflux the resulting suspension overnight.
- **Solvent Removal:** Evaporate the solvent.
- **Work-up:** Add ethyl acetate to the residue and wash it with a 10% NaOH solution.
- **Final Steps:** Dry, filter, and evaporate the solution to afford the final product, **methyl 2-amino-5-chlorobenzoate**.

Another documented method involves the chlorination of methyl anthranilate using sodium hypochlorite and glacial acetic acid in a mixed solvent system at temperatures below -5°C.^[7]

Synthesis Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **methyl 2-amino-5-chlorobenzoate** from 2-aminobenzoic acid.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **methyl 2-amino-5-chlorobenzoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl 2-amino-5-chlorobenzoate [chembk.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Methyl 2-Amino-5-chlorobenzoate | CymitQuimica [cymitquimica.com]
- 4. Methyl 2-amino-5-chlorobenzoate | C₈H₈ClNO₂ | CID 78878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methyl 2-Amino-5-chlorobenzoate 5202-89-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. Methyl 2-amino-5-chlorobenzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 7. CN101575301A - Preparation method of 2-amino-5-chlorobenzamide - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of Methyl 2-amino-5-chlorobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046927#methyl-2-amino-5-chlorobenzoate-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com